

L-Menthyl Acetate: A Technical Guide to Safety, Handling, and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Menthyl acetate*

Cat. No.: *B046590*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and storage guidelines for **L-Menthyl acetate** (CAS No: 2623-23-6). The information is compiled from multiple safety data sheets and chemical databases to ensure a thorough and reliable resource for laboratory and development environments.

Chemical Identification and Physical Properties

L-Menthyl acetate is a naturally occurring ester of menthol, recognized for its minty, refreshing aroma.^[1] It is utilized in flavors, fragrances, cosmetics, and pharmaceutical applications.^{[1][2]}

Table 1: Physical and Chemical Properties of **L-Menthyl Acetate**

Property	Value	Source(s)
CAS Number	2623-23-6	[3]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[3]
Molecular Weight	198.30 g/mol	[3]
Appearance	Colorless liquid	[3][4]
Odor	Minty, fruity, herbal, rose-like	[1][5]
Boiling Point	228–230 °C	[1][3]
Melting Point	-84.5 °C	[6]
Flash Point	77 - 98.5 °C (closed cup)	[6][7]
Density	0.92 - 0.922 g/mL at 25 °C	[1][2]
Solubility in Water	Slightly soluble (17 - 25.4 mg/L)	[1][3][4]
Partition Coefficient (log Kow)	4.39	[3]
Thermal Decomposition	435 °C	[3]
Autoignition Temperature	254 °C	[6]

Hazard Identification and Classification

L-Menthyl acetate is classified as a combustible liquid and is recognized as being toxic to aquatic life with long-lasting effects.[3] While most studies indicate it is not a skin or eye irritant, some sources suggest it may cause irritation and allergic skin reactions; therefore, caution is advised.[3][4]

Table 2: GHS Hazard Classification for **L-Menthyl Acetate**

Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	Category 4	H227: Combustible liquid	[7]
Hazardous to the aquatic environment, acute hazard	Category 2	H401: Toxic to aquatic life	[3]
Hazardous to the aquatic environment, long-term hazard	Category 2	H411: Toxic to aquatic life with long lasting effects	[3]
Skin Irritation (Disputed)	Category 2	H315: Causes skin irritation	
Eye Irritation (Disputed)	Category 2	H319: Causes serious eye irritation	
Skin Sensitization (Disputed)	Category 1	H317: May cause an allergic skin reaction	

Signal Word: Warning

Hazard Pictograms:

- GHS09: Environment (Mandatory)
- GHS07: Exclamation Mark (Disputed, based on some classifications)

Toxicological Data

Toxicological assessments indicate that **L-Menthyl acetate** has low acute toxicity via oral and dermal routes.[3]

Table 3: Acute Toxicity of **L-Menthyl Acetate**

Test Type	Route	Species	Reported Dosage	Methodology	Source(s)
LD50	Oral	Rat	> 5,000 mg/kg	Similar to OECD Guideline 401	[3] [4]
LD50	Dermal	Rabbit	> 5,000 mg/kg	Similar to OECD Guideline 402	[3] [4]

Experimental Notes:

- Skin Corrosion/Irritation: An in vitro assay determined the substance to be non-irritant.[\[3\]](#) Human subject patch tests with 8% **L-menthyl acetate** in petrolatum produced no irritation.[\[4\]](#)
- Eye Irritation: A study on rabbits found the substance to be non-irritant to the eyes.
- Sensitization: A maximization test on 25 human volunteers using 8% **L-menthyl acetate** in petrolatum produced no sensitization reactions.[\[4\]](#)

Handling and Storage Protocols

Proper handling and storage are crucial to ensure safety and maintain the chemical's integrity.

Safe Handling

- Handle in accordance with good industrial hygiene and safety practices.[\[3\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[6\]](#)
- Avoid inhalation of vapor or mist.[\[6\]](#)
- Use in well-ventilated areas.
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[6\]](#)
- Take precautionary measures against the buildup of electrostatic charge.[\[6\]](#)

- Do not eat, drink, or smoke when using this product.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[1][6]
- Keep containers tightly closed.[3][6]
- Opened containers must be carefully resealed and kept upright to prevent leakage.[6]
- Segregate from products that release odors.[3]
- Avoid contact with strong acids, alkalis, or oxidizing agents.

Exposure Controls and Personal Protection

No specific occupational exposure limits are known for **L-Menthyl acetate**.[3]

- Engineering Controls: Under normal use with adequate ventilation, special engineering controls are not typically required. In conditions of high or prolonged use, local exhaust ventilation should be implemented.[7]
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[6]
- Hand Protection: Wear chemically resistant gloves, such as Nitrile rubber.[6]
- Body Protection: Body protection should be selected based on the level of activity and exposure. Impervious clothing is recommended.[3][7]
- Respiratory Protection: If risk assessment indicates that air-purifying respirators are necessary (e.g., in case of aerosol formation or insufficient ventilation), use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[6]
- Hygiene Measures: Wash hands before breaks and at the end of a shift. Store work clothing separately.[3]

First-Aid and Emergency Procedures

First-Aid Measures

- Inhalation: Remove the person to fresh air and keep them at rest. Seek medical attention if symptoms persist.
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water.
- Eye Contact: Flush eyes immediately with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Contact a physician if irritation persists.
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek medical advice.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][6]
- Unsuitable Extinguishing Media: Do not use a direct water jet.[3]
- Specific Hazards: The substance is a combustible liquid. Vapors are heavier than air and may form explosive mixtures with air upon intense heating. Hazardous combustion products include carbon oxides.
- Protective Actions: Wear a self-contained breathing apparatus (SCBA).[3][6] Cool endangered containers with a water spray.[6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Ensure adequate ventilation and remove all sources of ignition. Avoid breathing vapors.[6]
- Environmental Precautions: Prevent further leakage or spillage. Do not allow the product to enter drains, surface water, or groundwater.[3][6]

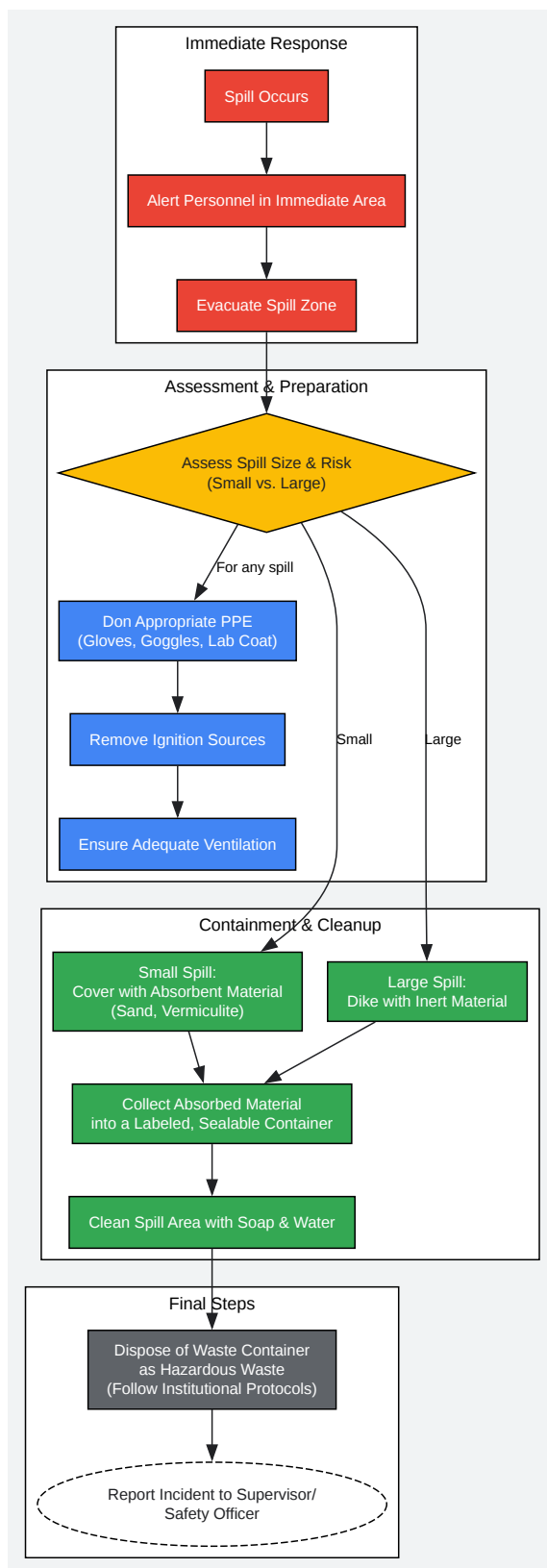
- Containment and Cleaning: For small spills, contain with an absorbent material (e.g., sand, silica gel, sawdust).[3] For large spills, dike the spillage and pump off the product.[3] Dispose of the absorbed material in accordance with local regulations.[3]

Stability and Reactivity

- Reactivity: No hazardous reactions are expected if stored and handled as prescribed.[3] However, it can form explosive mixtures with air on intense heating.
- Chemical Stability: The product is stable under recommended storage conditions.[3]
- Conditions to Avoid: Avoid extreme heat and all sources of ignition.[3]
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong alkalis.
- Hazardous Decomposition Products: No hazardous decomposition products are expected if stored and handled as prescribed.[3] Carbon oxides may be liberated in a fire.

Workflow and Logical Diagrams

The following diagram illustrates a logical workflow for responding to a chemical spill of **L-Menthyl acetate** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for **L-Menthyl Acetate** Spill Response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. L-Menthyl acetate | 2623-23-6 [chemicalbook.com]
- 3. chemicalbull.com [chemicalbull.com]
- 4. guidechem.com [guidechem.com]
- 5. L-MENTHYL ACETATE | 16409-45-3 [chemicalbook.com]
- 6. download.basf.com [download.basf.com]
- 7. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- To cite this document: BenchChem. [L-Menthyl Acetate: A Technical Guide to Safety, Handling, and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046590#l-menthyl-acetate-safety-handling-and-storage-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com